

# Application of Flufenoxystrobin in Controlling Rice Blast: A Comprehensive Guide for Researchers

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## Compound of Interest

Compound Name: *Flufenoxystrobin*

Cat. No.: *B1443345*

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## Introduction

Rice blast, caused by the fungus *Magnaporthe oryzae*, is a devastating disease that poses a significant threat to global rice production, leading to substantial yield losses. Effective management of this disease is crucial for ensuring food security. Strobilurin fungicides are a key class of agrochemicals used to control rice blast due to their broad-spectrum activity and systemic properties. This document provides detailed application notes and protocols for the use of strobilurin fungicides, with a specific focus on **Flufenoxystrobin** and its more extensively studied counterparts like Azoxystrobin and Trifloxystrobin, in the control of rice blast. This information is intended for researchers, scientists, and professionals involved in drug development and crop protection.

## Flufenoxystrobin: A Novel Strobilurin Fungicide

**Flufenoxystrobin** is a fluorine-containing strobilurin fungicide that has demonstrated high efficacy against various fungal pathogens, including *Magnaporthe oryzae*. Preliminary studies have shown its potential in controlling rice blast.

### Efficacy of **Flufenoxystrobin**:

- **In-vitro and Greenhouse Studies:** Research has indicated that **Flufenoxystrobin** exhibits excellent fungicidal activity against rice blast. In greenhouse bioassays, it achieved 100%

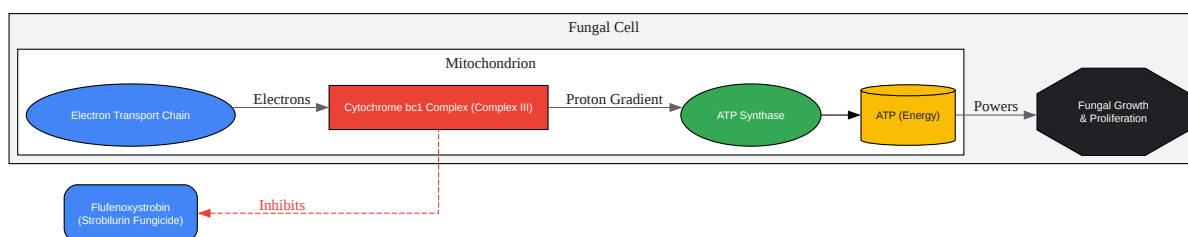
control of rice blast at a concentration of 0.3 mg/L.

- Field Trials: Field trials have suggested that the fungicidal activity of **Flufenoxystrobin** is comparable to that of Pyraclostrobin, another widely used strobilurin fungicide.

While **Flufenoxystrobin** shows promise, extensive and detailed public data from large-scale field trials regarding optimal application rates, timing, and quantitative yield improvements for rice blast control are not as readily available as for other established strobilurin fungicides. Therefore, the following sections will provide detailed protocols and data based on well-researched strobilurins like Azoxystrobin and Trifloxystrobin, which can serve as a valuable reference for designing experiments and application strategies for **Flufenoxystrobin**.

## Mechanism of Action: Strobilurin Fungicides

Strobilurin fungicides, including **Flufenoxystrobin**, act by inhibiting mitochondrial respiration in fungi. They bind to the Quinone outside (Qo) site of the cytochrome bc1 complex (Complex III), thereby blocking electron transfer and disrupting the production of ATP, which is essential for fungal cellular processes. This mode of action is highly specific and effective at very low concentrations.



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Mechanism of action of strobilurin fungicides.

## Quantitative Data on Strobilurin Efficacy Against Rice Blast

The following tables summarize quantitative data from various studies on the efficacy of strobilurin fungicides, primarily Azoxystrobin and Trifloxystrobin, in controlling rice blast.

Table 1: In Vitro Efficacy of Strobilurin Fungicides against *Magnaporthe oryzae*

Fungicide	EC50 (µg/mL) for Mycelial Growth Inhibition	EC50 (µg/mL) for Conidial Germination Inhibition	Reference
Azoxystrobin	0.006–0.056	0.004–0.051	
Kresoxim-methyl	0.024–0.287	0.012–0.105	

Table 2: Field Efficacy of Strobilurin-Based Fungicides in Controlling Rice Blast

Fungicide/Combination	Application Rate	Application Timing	Disease Severity Reduction (%)	Yield Increase (%)	Reference
Azoxystrobin	187.5 g a.i./ha	-	>73%	-	
Azoxystrobin	-	Two foliar sprays	32-33%	-	
Azoxystrobin 18.2% + Difenconazole 11.4% SC	0.13% solution	Two sprays (at disease onset and 15 days later)	81.5% (reduction in PDI)	87.5%	
Tebuconazole 50% + Trifloxystrobin 25% WG	0.07% solution	Two sprays (at disease onset and 15 days later)	83.5% (reduction in PDI)	93.8%	
Azoxystrobin 11% + Tebuconazole 18.3% w/w SC	300 ml/acre	Flowering stage	Effective control	-	
Azoxystrobin 120 + Tebuconazole 240 SC	676-830 ml/ha	Three sprays at 15-day intervals after disease appearance	Effective control	-	

PDI: Percent Disease Intensity

## Experimental Protocols

Detailed methodologies for key experiments are crucial for the evaluation of fungicides. Below are standardized protocols for in-vitro and field studies.

## Protocol 1: In-Vitro Mycelial Growth Inhibition Assay

Objective: To determine the concentration of the fungicide that inhibits 50% of the mycelial growth (EC50) of *M. oryzae*.

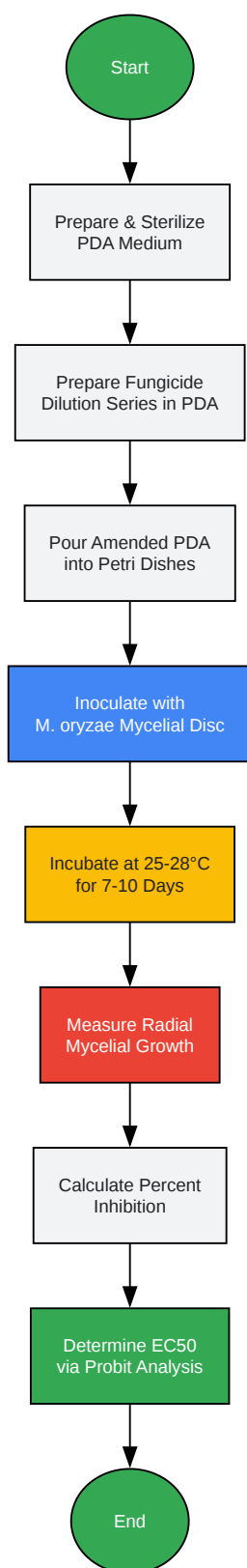
Materials:

- Pure culture of *Magnaporthe oryzae*
- Potato Dextrose Agar (PDA) medium
- Fungicide stock solution (e.g., **Flufenoxystrobin**, Azoxystrobin)
- Sterile Petri dishes (90 mm)
- Sterile distilled water
- Micropipettes
- Incubator

Procedure:

- **Media Preparation:** Prepare PDA medium according to the manufacturer's instructions and sterilize by autoclaving.
- **Fungicide Dilution Series:** Prepare a series of fungicide concentrations by amending the molten PDA with the fungicide stock solution. Typical concentrations for strobilurins range from 0.001 to 10 µg/mL. A control plate with no fungicide should also be prepared.
- **Inoculation:** Place a 5 mm mycelial disc from the edge of an actively growing *M. oryzae* culture onto the center of each fungicide-amended and control PDA plate.
- **Incubation:** Incubate the plates at 25-28°C in the dark for 7-10 days, or until the mycelium in the control plate has reached the edge of the dish.
- **Data Collection:** Measure the radial growth of the fungal colony in two perpendicular directions for each plate.

- Calculation: Calculate the percentage of mycelial growth inhibition for each concentration relative to the control. The EC50 value is then determined by probit analysis of the inhibition data.



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Workflow for in-vitro mycelial growth inhibition assay.

## Protocol 2: Field Efficacy Trial for Rice Blast Control

Objective: To evaluate the efficacy of a fungicide in controlling rice blast under field conditions and its impact on grain yield.

Experimental Design:

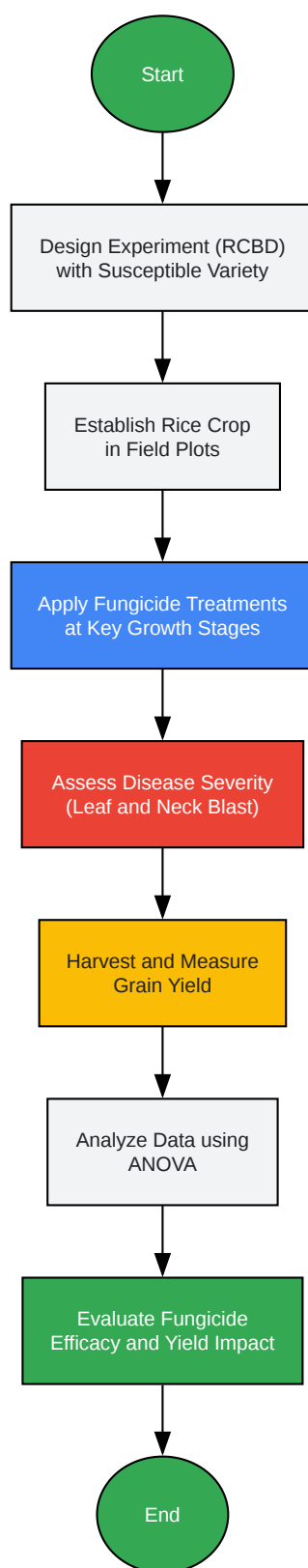
- Layout: Randomized Complete Block Design (RCBD) with at least three replications.
- Plot Size: Minimum of 10 m<sup>2</sup> per plot with buffer zones to prevent spray drift.
- Variety: Use a rice variety susceptible to blast to ensure adequate disease pressure.

Procedure:

- Crop Establishment: Transplant or direct-seed rice seedlings according to local agronomic practices.
- Treatment Application:
  - Apply the fungicide treatments at specific growth stages, such as late booting and 50-70% heading, as these are critical for controlling neck blast.
  - Use a calibrated sprayer to ensure uniform coverage. A water volume of 300-500 L/ha is generally recommended.
  - Include an untreated control for comparison.
- Disease Assessment:
  - Assess disease severity at 15-20 days after the last fungicide application.
  - For leaf blast, use a standard disease rating scale (e.g., 0-9 scale) on a random sample of tillers per plot.
  - For neck blast, count the number of infected panicles out of a total of 100 randomly selected panicles per plot.
  - Calculate the Percent Disease Index (PDI).



- Yield Data Collection:
  - Harvest the central area of each plot to avoid edge effects.
  - Measure the grain yield and adjust for moisture content.
- Data Analysis:
  - Analyze the disease severity and yield data using Analysis of Variance (ANOVA) to determine significant differences between treatments.



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Workflow for a field efficacy trial of fungicides for rice blast control.

## Conclusion and Future Directions

**Flufenoxystrobin** is a promising new strobilurin fungicide with demonstrated activity against rice blast. However, further field research is necessary to establish optimal application strategies for different rice-growing regions and environmental conditions. The protocols and data presented for other strobilurin fungicides like Azoxystrobin and Trifloxystrobin provide a solid foundation for conducting such research. As with all site-specific fungicides, it is crucial to implement resistance management strategies, such as rotating or mixing fungicides with different modes of action, to ensure the long-term efficacy of these valuable tools in rice blast management.

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